

# Chemical and Pharmacological Profile of Timepidium Bromide

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## Compound Focus: Timepidium Bromide

CAS No.: 35035-05-3

Cat. No.: S006984

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The table below consolidates the fundamental data available for **Timepidium Bromide**:

Property	Description
Systematic Name	3-(di-2-thienylmethylene)-5-methoxy-1,1-dimethylpiperidinium bromide [1]
Molecular Formula	$C_{17}H_{22}BrNOS_2$ [2] [1]
Molecular Weight	400.39 g·mol <sup>-1</sup> [2] [1]
CAS Registry Number	35035-05-3 [2] [1]
ATC Code	A03AB19 [3] [1]
Therapeutic Category	Synthetic anticholinergic, quaternary ammonium compound [3] [1]
Primary Efficacy	Antispasmodic; Muscarinic acetylcholine receptor antagonist [3] [1]
Key Feature	Peripherally acting; the quaternary nitrogen prevents crossing of the blood-brain barrier [1]

## Synthesis and Analytical Guidance

Based on the search results, a specific synthesis pathway for **Timepidium Bromide** is not publicly documented. The available patents and technical literature primarily discuss the synthesis of **Tiotropium Bromide**, which is a different compound, despite the similar naming convention [4] [5] [6].

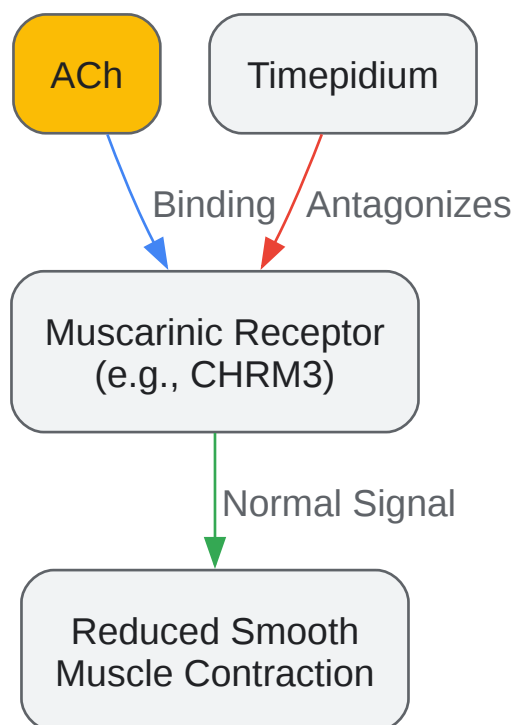
For researchers aiming to develop or analyze **Timepidium Bromide**, here are practical approaches:

- **Consult Specialized Literature:** Direct synthesis procedures may be available in proprietary or commercial databases not indexed in public searches. Deeper investigation into commercial chemical catalogs or specialized patent databases may be required.
- **Focus on Characterization:** The provided molecular structure and formula are key for characterizing the final product. Analytical techniques like mass spectrometry, NMR, and HPLC can be used to verify the structure  $C_{17}H_{22}BrNOS_2$  and confirm synthesis success [2] [1].
- **In Vivo Formulation:** For biological testing, one source provides a sample formulation method: the compound can be dissolved in a solution of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline [2].

## Biological Pathways and Therapeutic Action

**Timepidium Bromide** acts as a muscarinic acetylcholine receptor (mAChR) antagonist [3]. It is classified within several biological pathways in the KEGG database, including pancreatic secretion, gastric acid secretion, and neuroactive ligand-receptor interaction [3] [7]. Its primary therapeutic use is as a gastrointestinal agent for relieving visceral spasms and pain associated with peptic ulcers and other GI disorders [3] [1].

The following diagram illustrates its mechanism of action within a cholinergic synapse:



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## References

1. Tiotropium bromide [en.wikipedia.org]
2. | AChR | TargetMol Tiotropium bromide [targetmol.com]
3. KEGG DRUG: Tiotropium bromide hydrate [genome.jp]
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